

Application Notes and Protocols for Determining Target Engagement of UNC669

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Compound of Interest

Compound Name: UNC 669
CAS No.: 1314241-44-5
Cat. No.: B560091

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Introduction

UNC669 is a chemical probe that has been identified as a potent and selective antagonist of the methyl-lysine (KMe) reader protein L3MBTL1 (Lethal(3)malignant brain tumor-like protein 1) and its homolog L3MBTL3. It is crucial for researchers using this compound to employ robust methods to verify its engagement with its intended target within a cellular context. This document provides detailed protocols for assessing the target engagement of UNC669, with a primary focus on Western blot-based techniques.

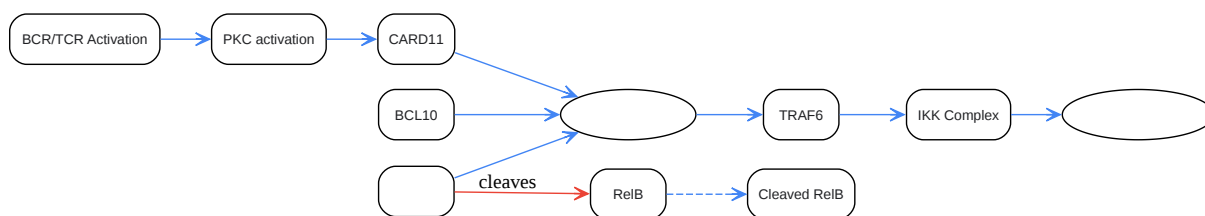
It is important to note a common point of confusion: UNC669 is not an inhibitor of the paracaspase MALT1. Assays designed for MALT1 activity are therefore not suitable for determining UNC669 target engagement. This guide will first provide a detailed, exemplary protocol for assessing MALT1 inhibitor target engagement as a model for indirect target engagement assessment via downstream signaling. Subsequently, it will detail a direct method for assessing UNC669 target engagement with L3MBTL1 using a Cellular Thermal Shift Assay (CETSA) coupled with Western blotting.

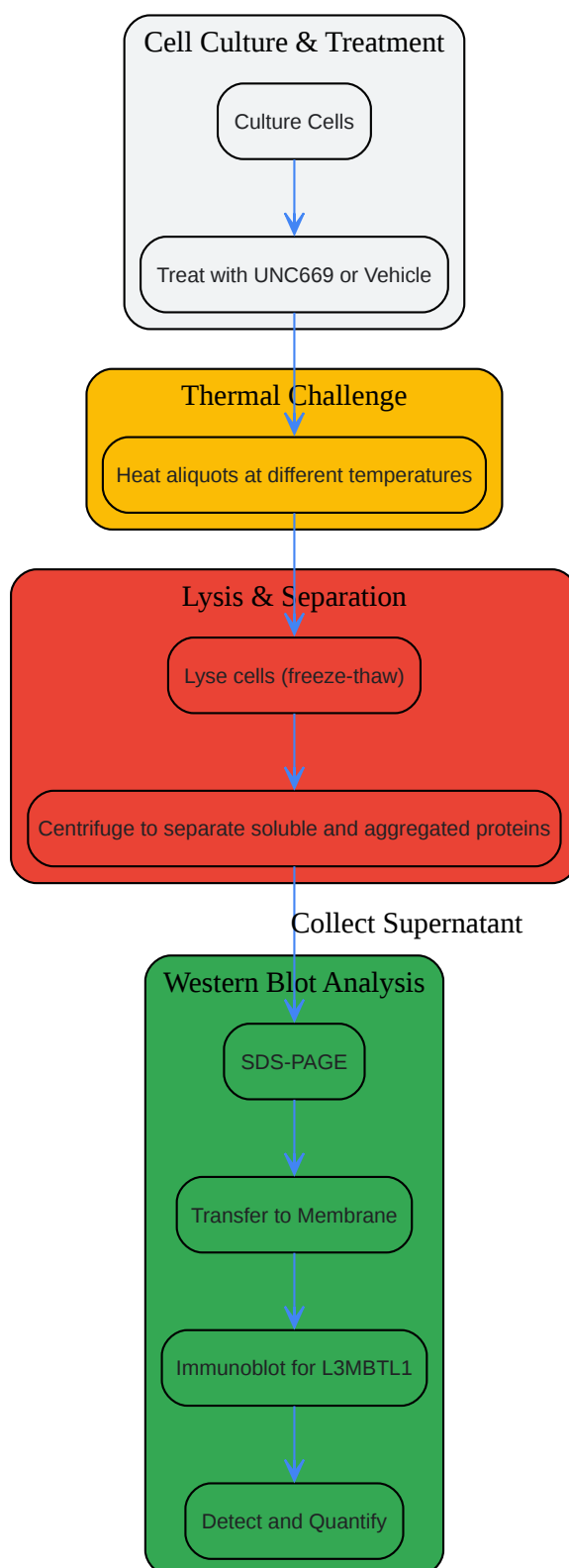
Part 1: Indirect Target Engagement Assessment (MALT1 Inhibition Model)

To illustrate the principles of an indirect target engagement assay, we present a Western blot protocol to detect the inhibition of MALT1 protease activity. MALT1 is a paracaspase involved in NF- κ B signaling, and its activity can be monitored by observing the cleavage of its substrates, such as BCL10 and RelB.^[1] Inhibition of MALT1 prevents this cleavage.

MALT1 Signaling Pathway

The diagram below illustrates the role of MALT1 in the NF- κ B signaling pathway.





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References

- 1. aacrjournals.org [aacrjournals.org]
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